

2-Chlorophenoxyacetic acid CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chlorophenoxyacetic acid

CAS No.: 27193-83-5

Cat. No.: B7761901

[Get Quote](#)

An In-depth Technical Guide to 2-Chlorophenoxyacetic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chlorophenoxyacetic acid**, a synthetic auxin widely utilized in research and agriculture. This document details its chemical identity, physicochemical properties, synthesis, mechanism of action, and analytical methods, presented in a format tailored for scientific and research applications.

Chemical Identity and Properties

2-Chlorophenoxyacetic acid is a chlorinated derivative of phenoxyacetic acid. It is recognized for its biological activity as a plant growth regulator, mimicking the effects of the natural plant hormone auxin.

CAS Number: 614-61-9^[1]

Molecular Formula: $C_8H_7ClO_3$ [\[1\]](#)

Structure:

Caption: Chemical structure of **2-Chlorophenoxyacetic acid**.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Chlorophenoxyacetic acid** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	186.59 g/mol	[1]
Appearance	White to off-white crystalline solid	
Melting Point	149-151 °C	
Boiling Point	Decomposes before boiling	
Solubility in Water	1.2 g/L at 20 °C	
pKa	2.86	

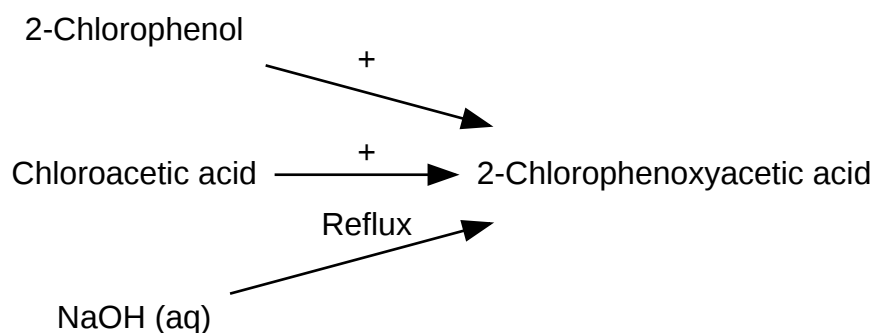
Synthesis of 2-Chlorophenoxyacetic Acid

The synthesis of **2-Chlorophenoxyacetic acid** can be achieved through the Williamson ether synthesis, a common method for preparing ethers. This process involves the reaction of a phenoxide with an organohalide.

Example Synthetic Protocol

This protocol is a representative example for the synthesis of **2-Chlorophenoxyacetic acid**. Researchers should adapt and optimize the conditions based on their specific laboratory settings and available reagents.

Reaction Scheme:



[Click to download full resolution via product page](#)

Caption: Synthesis of **2-Chlorophenoxyacetic acid** via Williamson ether synthesis.

Materials:

- 2-Chlorophenol
- Chloroacetic acid
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Dichloromethane
- Anhydrous magnesium sulfate
- Standard laboratory glassware and reflux apparatus

Procedure:

- **Phenoxide Formation:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve 2-chlorophenol in an aqueous solution of sodium hydroxide. Stir the mixture at room temperature for 30 minutes to ensure complete formation of the sodium 2-chlorophenoxide.
- **Williamson Ether Synthesis:** To the phenoxide solution, add a solution of chloroacetic acid, also neutralized with sodium hydroxide. Heat the reaction mixture to reflux and maintain for

4-6 hours. Monitor the reaction progress using thin-layer chromatography (TLC).

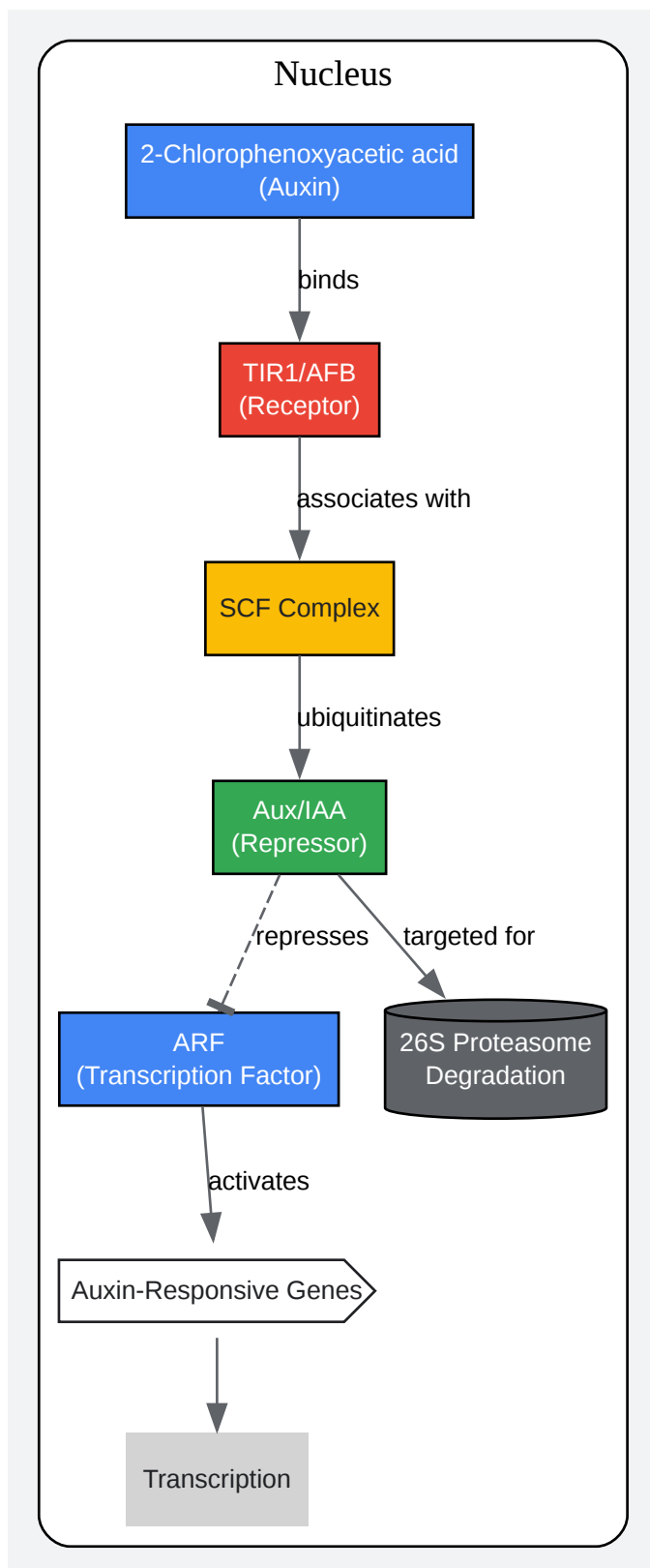
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and acidify with hydrochloric acid to a pH of approximately 2. This will precipitate the crude **2-Chlorophenoxyacetic acid**.
- **Extraction and Purification:** Extract the product into an organic solvent such as dichloromethane. Wash the organic layer with brine, dry over anhydrous magnesium sulfate, and filter.
- **Isolation:** Remove the solvent under reduced pressure to yield the crude product. Recrystallize from a suitable solvent system (e.g., ethanol/water) to obtain pure **2-Chlorophenoxyacetic acid**.
- **Characterization:** Confirm the identity and purity of the final product using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and melting point analysis.

Mechanism of Action: A Synthetic Auxin

2-Chlorophenoxyacetic acid functions as a synthetic auxin, mimicking the action of the natural plant hormone indole-3-acetic acid (IAA). At herbicidal concentrations, it disrupts normal plant growth processes, leading to uncontrolled cell division and elongation, and ultimately, plant death.

Auxin Signaling Pathway

The canonical auxin signaling pathway involves the perception of auxin by TIR1/AFB F-box proteins, which are part of the SCF (Skp1-Cullin-F-box) ubiquitin ligase complex. The binding of auxin promotes the interaction between TIR1/AFB and Aux/IAA transcriptional repressors, leading to their ubiquitination and subsequent degradation by the 26S proteasome. The degradation of Aux/IAA proteins releases Auxin Response Factors (ARFs), which can then activate the transcription of auxin-responsive genes.



[Click to download full resolution via product page](#)

Caption: Simplified diagram of the auxin signaling pathway disrupted by **2-Chlorophenoxyacetic acid**.

Synthetic auxins like **2-Chlorophenoxyacetic acid** are generally more resistant to degradation by the plant's metabolic machinery compared to IAA. This persistence leads to a continuous stimulation of the auxin signaling pathway, resulting in the phytotoxic effects observed at herbicidal concentrations.

Analytical Methods

The quantification of **2-Chlorophenoxyacetic acid** in various matrices is crucial for research in plant science, environmental science, and toxicology. High-performance liquid chromatography (HPLC) and gas chromatography-mass spectrometry (GC-MS) are commonly employed for this purpose.

Example Analytical Protocol: Quantification by HPLC

This protocol provides a general framework for the analysis of **2-Chlorophenoxyacetic acid** in plant tissue.

Workflow:



[Click to download full resolution via product page](#)

Caption: General workflow for the quantification of **2-Chlorophenoxyacetic acid** by HPLC.

Materials:

- Plant tissue sample
- Acetonitrile (ACN)
- Methanol (MeOH)
- Formic acid

- Water (HPLC grade)
- Solid Phase Extraction (SPE) cartridges (e.g., C18)
- HPLC system with a C18 column and UV or MS detector

Procedure:

- **Sample Extraction:** Homogenize a known weight of plant tissue in an appropriate solvent, such as acidified acetonitrile or methanol, to extract the analyte. Centrifuge the mixture to pellet the solid debris.
- **Sample Cleanup:** Pass the supernatant through a pre-conditioned C18 SPE cartridge to remove interfering compounds. Wash the cartridge with a low-organic-content solvent and then elute the **2-Chlorophenoxyacetic acid** with a high-organic-content solvent (e.g., methanol).
- **HPLC Analysis:** Evaporate the eluate to dryness and reconstitute in the mobile phase. Inject a known volume of the sample into the HPLC system.
 - **Column:** C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
 - **Mobile Phase:** An isocratic or gradient mixture of acidified water and acetonitrile/methanol.
 - **Flow Rate:** Typically 1.0 mL/min.
 - **Detection:** UV detection at a wavelength of approximately 230 nm or by mass spectrometry for higher sensitivity and selectivity.
- **Quantification:** Prepare a calibration curve using standards of known concentrations of **2-Chlorophenoxyacetic acid**. Quantify the amount of the analyte in the sample by comparing its peak area to the calibration curve.

Safety and Handling

2-Chlorophenoxyacetic acid should be handled with care in a laboratory setting. It is important to consult the Safety Data Sheet (SDS) before use.

Hazard Statement	Precautionary Statement
H302: Harmful if swallowed.	P264: Wash skin thoroughly after handling.
H315: Causes skin irritation.	P270: Do not eat, drink or smoke when using this product.
H319: Causes serious eye irritation.	P280: Wear protective gloves/ eye protection/ face protection.
H335: May cause respiratory irritation.	P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302+P352: IF ON SKIN: Wash with plenty of water.	
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for professional scientific guidance or a comprehensive safety data sheet. All laboratory work should be conducted in accordance with established safety protocols and regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [2-Chlorophenoxyacetic acid CAS number and molecular formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7761901/docs#2-chlorophenoxyacetic-acid-cas-number-and-molecular-formula\]](https://www.benchchem.com/product/b7761901/docs#2-chlorophenoxyacetic-acid-cas-number-and-molecular-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)